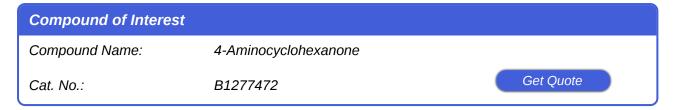


A Technical Guide to 4-Aminocyclohexanone: Synthesis, Properties, and Applications in Drug Discovery

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of **4-aminocyclohexanone**, a pivotal building block in medicinal chemistry. This document details its chemical identity, physicochemical properties, synthetic routes, and applications, with a focus on providing practical information for laboratory use.

Core Compound Identity and Properties

4-Aminocyclohexanone is a cyclic ketone and amine, rendering it a versatile intermediate for the synthesis of a wide range of more complex molecules. It is most commonly handled in its hydrochloride salt form for improved stability.

Table 1: Chemical Identifiers for 4-Aminocyclohexanone and its Hydrochloride Salt



Identifier	4-Aminocyclohexanone	4-Aminocyclohexanone Hydrochloride
CAS Number	87976-86-1[1]	675112-40-0[2]
Molecular Formula	C ₆ H ₁₁ NO[1]	C ₆ H ₁₂ CINO[2]
IUPAC Name	4-aminocyclohexan-1-one[1]	4-aminocyclohexan-1- one;hydrochloride
SMILES	C1CC(=0)CCC1N[1]	O=C1CCC(N)CC1.[H]Cl[2]
InChIKey	OTCYOBLTAQTFPW- UHFFFAOYSA-N[1]	NCURSEGKHJAUOX- UHFFFAOYSA-N

Table 2: Physicochemical Properties

Property	4-Aminocyclohexanone	4-Aminocyclohexanone Hydrochloride
Molecular Weight	113.16 g/mol [1][3]	149.62 g/mol [2]
Appearance	Solid[3]	White crystals or crystalline powder[4]
Melting Point	Not reported	205 °C (dec.)[4]
Solubility	Not reported	Soluble in water[4]
Topological Polar Surface Area	43.1 Ų[1]	43.1 Ų
XLogP3-AA	-0.5[1]	Not applicable

Chemical Structure

The chemical structure of **4-aminocyclohexanone** consists of a six-membered cyclohexane ring with a ketone functional group and an amine functional group at the 1 and 4 positions, respectively.



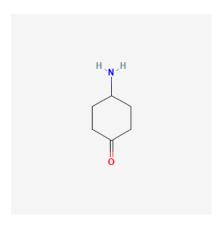


Figure 1. Chemical structure of 4-Aminocyclohexanone.

Synthesis of 4-Aminocyclohexanone Derivatives

4-Aminocyclohexanone is typically synthesized from precursors such as 4-aminocyclohexanol or 1,4-cyclohexanedione. Due to the reactivity of the free amine, it is often prepared and used with the amine group protected, for example, with a tert-butoxycarbonyl (Boc) group.

Experimental Protocol: Synthesis of 4-N-Bocaminocyclohexanone

This protocol describes a two-step synthesis starting from 4-aminocyclohexanol hydrochloride, involving the protection of the amine group followed by oxidation of the alcohol.

Step 1: Synthesis of 4-N-Boc-aminocyclohexanol

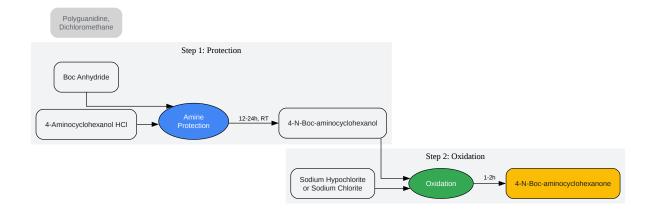
- Reaction Setup: In a suitable reaction vessel, add 4-aminocyclohexanol hydrochloride, polyguanidine, and dichloromethane.
- Reagent Addition: Slowly add Boc anhydride to the reaction mixture. The weight ratio of 4aminocyclohexanol hydrochloride to polyguanidine to Boc anhydride should be approximately 1:2:1.5.[4][5]
- Reaction: Stir the mixture at room temperature for 12-24 hours. [4][5]
- Work-up: Filter the reaction mixture and wash the solid. The filtrate containing the product is concentrated by rotary evaporation to yield 4-N-Boc-aminocyclohexanol as a white solid.[4]



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Step 2: Oxidation to 4-N-Boc-aminocyclohexanone

- Reaction Setup: Dissolve the 4-N-Boc-aminocyclohexanol obtained in the previous step in a suitable solvent like dichloromethane.
- Oxidation: Add an oxidizing agent such as a sodium hypochlorite or sodium chlorite solution to the reaction mixture.[4][5] Acid is also added to facilitate the reaction.
- Reaction: Stir the mixture for 1-2 hours.[4][5]
- Work-up: Separate the organic layer. Wash the organic layer with water and then dry it over an appropriate drying agent.
- Purification: Remove the solvent by rotary evaporation to obtain the final product, 4-N-Bocaminocyclohexanone, as a white solid.[4][5]



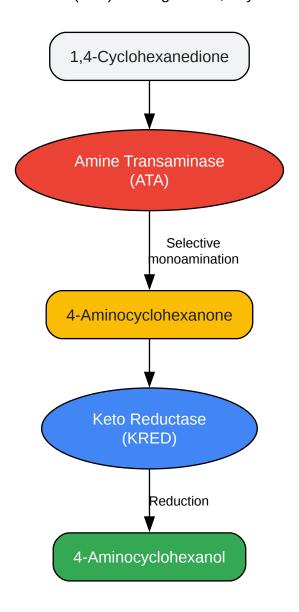


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Synthetic pathway for 4-N-Boc-aminocyclohexanone.

Enzymatic Synthesis

An alternative, greener approach to synthesizing **4-aminocyclohexanone** derivatives involves enzymatic reactions. For instance, a one-pot synthesis can be achieved using a keto reductase (KRED) and an amine transaminase (ATA) starting from 1,4-cyclohexanedione.[6][7]



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Enzymatic cascade for 4-aminocyclohexanol synthesis.



Spectroscopic Data

Spectroscopic data is crucial for the identification and characterization of **4-aminocyclohexanone** and its derivatives.

Table 3: Spectroscopic Data Summary

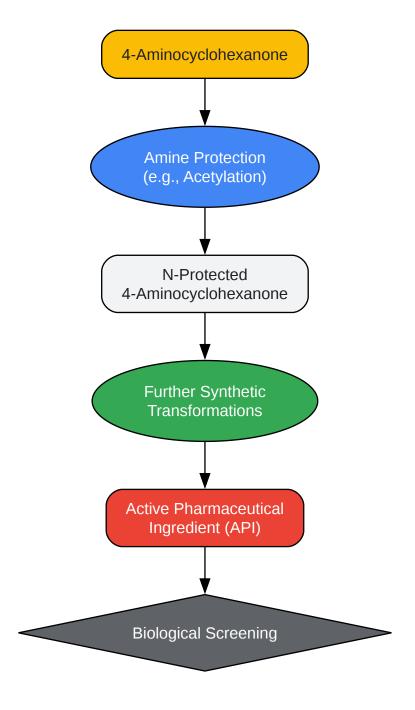
Technique	Data Availability
¹ H NMR, ¹³ C NMR	Available for 4-aminocyclohexanone hydrochloride and its precursors like trans-4-aminocyclohexanol.[2][8][9]
Mass Spectrometry (MS)	Predicted collision cross-section values for various adducts of 4-aminocyclohexanone are available.[10]
Infrared Spectroscopy (IR)	IR spectra are available for related compounds such as trans-4-aminocyclohexanol hydrochloride.[8][11]

Note: Researchers should consult spectral databases for detailed spectra.

Applications in Drug Development

4-Aminocyclohexanone is a valuable building block in the synthesis of various pharmaceutical compounds. Its bifunctional nature allows for the introduction of diverse substituents, leading to the creation of libraries of compounds for drug screening. A significant application is in the synthesis of Pramipexole, a dopamine agonist used in the treatment of Parkinson's disease. The N-acetylated form, 4-acetamidocyclohexanone, is a key intermediate in this process.





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